

# An In-depth Technical Guide to 3-Cyanopyridine N-oxide

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## Compound of Interest

Compound Name: Nicotinonitrile 1-oxide

Cat. No.: B057540

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This technical guide provides a comprehensive overview of 3-Cyanopyridine N-oxide, a key intermediate in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and applications.

## Chemical Identity and Properties

3-Cyanopyridine N-oxide is a heterocyclic compound featuring a pyridine ring with a cyano group and an N-oxide functional group.<sup>[1]</sup> Its unique chemical structure makes it a valuable building block in the synthesis of various biologically active molecules.<sup>[1]</sup>

Table 1: Chemical Identifiers and Synonyms

Identifier	Value
CAS Number	14906-64-0 <sup>[1][2][3]</sup>
Molecular Formula	C <sub>6</sub> H <sub>4</sub> N <sub>2</sub> O <sup>[1][2]</sup>
Synonyms	Nicotinonitrile N-Oxide, Pyridine-3-carbonitrile N-Oxide, 3-Pyridinecarbonitrile 1-oxide, Nicotinonitrile 1-oxide, 3-Cyanopyridine 1-oxide, NSC 170850 <sup>[3][4]</sup>

Table 2: Physicochemical Properties

Property	Value	Source
Molecular Weight	120.11 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to light yellow or light orange powder/crystal	<a href="#">[1]</a>
Melting Point	168 - 179 °C	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Purity	>95% to >98% (GC, HPLC)	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>

## Synthesis of 3-Cyanopyridine N-oxide

The primary method for synthesizing 3-Cyanopyridine N-oxide involves the N-oxidation of 3-cyanopyridine. This process typically utilizes an oxidizing agent, such as hydrogen peroxide, in the presence of a catalyst.[\[5\]](#)[\[6\]](#) This reaction is crucial for the subsequent synthesis of compounds like 2-chloronicotinic acid, an important intermediate for various herbicides and pharmaceuticals.[\[5\]](#)[\[6\]](#)

This protocol is based on methodologies described in patent literature, aiming for high selectivity and yield.[\[5\]](#)[\[6\]](#)

### Materials:

- 3-cyanopyridine
- Water (solvent)
- Concentrated sulfuric acid (co-catalyst)
- Catalyst (e.g., silicomolybdic acid, phosphomolybdic acid, or phosphotungstic acid)[\[6\]](#)
- 30% Hydrogen peroxide (oxidizing agent)

### Procedure:

- To a reaction vessel, add water, concentrated sulfuric acid, the chosen catalyst, and 3-cyanopyridine in sequence.[\[5\]](#)

- Heat the mixture while stirring, slowly raising the temperature to a range of 75-95°C.[6]
- Once the desired temperature is reached, begin the dropwise addition of 30% hydrogen peroxide. The addition should be carried out uniformly over several hours (e.g., 8-10 hours). [5]
- After the addition of hydrogen peroxide is complete, maintain the reaction mixture at the same temperature for an additional period (e.g., 6-8 hours) to ensure the reaction goes to completion.[5]
- Cool the reaction mixture to below 15°C.[5]
- The resulting solid product is collected by centrifugation or filtration.[5]
- The collected solid is then dried to yield 3-Cyanopyridine N-oxide.[5]
- Purity can be assessed using methods like HPLC area normalization.[5][6]

Table 3: Example Reaction Conditions and Yields

Catalyst	Reaction Temperature (°C)	Yield (%)	Purity (%)	Source
Silicomolybdic acid	75-85	95.1	96.3	[5][6]
Phosphomolybdc acid	86-94	96.1	95.3	[5]
Phosphotungstic acid	90-95	94.7	96.8	[5]

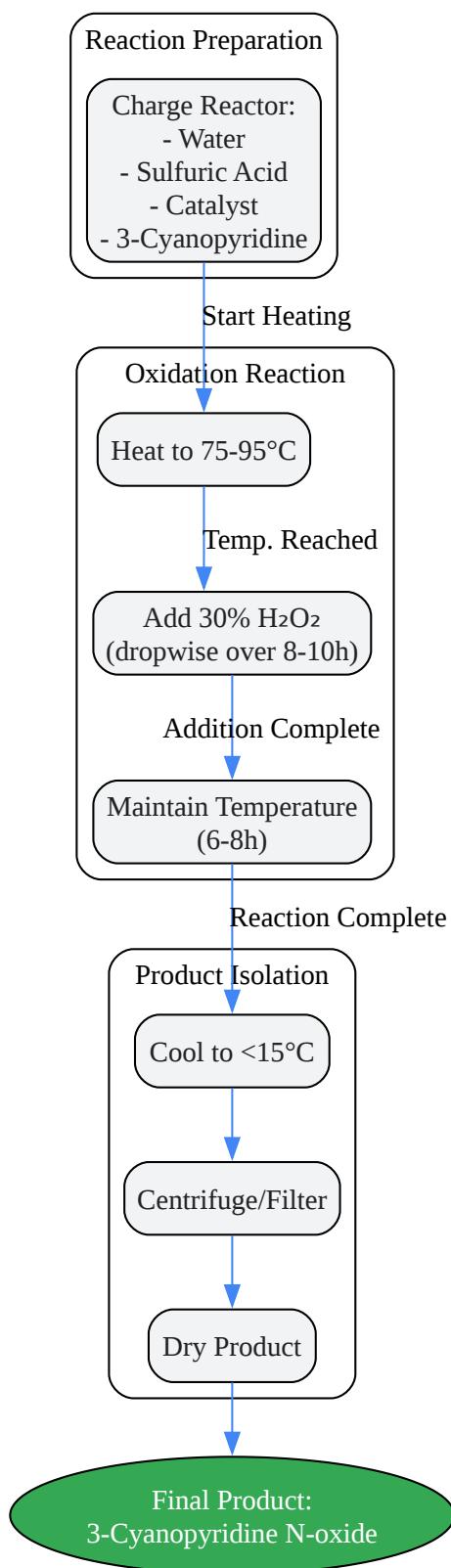
## Applications in Research and Development

3-Cyanopyridine N-oxide serves as a critical intermediate in the synthesis of a variety of valuable compounds.

- Pharmaceuticals: It is a precursor in the synthesis of the anti-AIDS drug Nevirapine and the non-steroidal anti-inflammatory drug Niflumic acid.[5][6] It is also a useful intermediate in the synthesis of Arimoclomol, a drug candidate for treating amyotrophic lateral sclerosis (ALS). [7]
- Agrochemicals: It is used to produce 2-chloronicotinic acid, a key intermediate for herbicides such as nicosulfuron and diflufenican.[5][6]
- Organic Synthesis: Its chemical properties make it a versatile building block for creating more complex organic molecules.[1][8]

## Logical Workflow for Synthesis

The following diagram illustrates the general workflow for the synthesis of 3-Cyanopyridine N-oxide as detailed in the experimental protocol.

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Caption: Synthesis Workflow for 3-Cyanopyridine N-oxide.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Cyanopyridine N-oxide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b057540#cas-number-and-synonyms-for-3-cyanopyridine-n-oxide>

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